Application Notes and Protocols: Deuterated 5-Phenyldodecane for Isotopic Labeling Studies

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Compound of Interest

Compound Name:	*5-Phenyldodecane*
CAS No.:	*2719-63-3*
Cat. No.:	*B1200818*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of deuterated **5-phenyldodecane** in isotopic labeling studies. While specific literature on deuterated **5-phenyldodecane** is limited, the information herein is based on established principles of isotopic labeling, the known behavior of linear alkylbenzenes (LABs), and common analytical methodologies.

Introduction to Deuterated **5-Phenyldodecane**

Deuterated **5-phenyldodecane** is a stable isotope-labeled version of **5-phenyldodecane**, a type of linear alkylbenzene. In this molecule, one or more hydrogen atoms have been replaced with deuterium, a heavy isotope of hydrogen. This isotopic substitution makes the molecule heavier, allowing it to be distinguished from its non-deuterated counterpart by mass spectrometry. This property is invaluable for a variety of research applications, particularly in tracing the metabolic fate and environmental distribution of the compound, and for quantitative analysis.[1][2][3][4]

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Key Applications:

- Metabolic and Biodegradation Studies: Tracing the breakdown of **5-phenyldodecane** by microorganisms or in biological systems.[5]
- Environmental Fate Analysis: Monitoring the transport, distribution, and persistence of **5-phenyldodecane** in various environmental compartments such as soil, water, and sediment.[6][7][8][9]
- Quantitative Analysis (Internal Standard): Serving as an ideal internal standard for accurate quantification of **5-phenyldodecane** and related linear alkylbenzenes in complex matrices using techniques like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1][2][3]

Application 1: Metabolic and Biodegradation Studies

Deuterated **5-phenyldodecane** can be used to elucidate the metabolic pathways of linear alkylbenzenes. By introducing the labeled compound into a biological system (e.g., a microbial culture or an in vivo model), researchers can track the appearance of deuterated metabolites over time, providing direct evidence of biotransformation.[5][10]

Experimental Protocol: Microbial Biodegradation of 5-Phenyldodecane

This protocol outlines the steps to study the aerobic biodegradation of **5-phenyldodecane** using a microbial consortium.

- Microbial Culture Preparation:
  - Obtain a microbial consortium from a relevant environmental source (e.g., activated sludge from a wastewater treatment plant).[6]
  - Acclimatize the consortium to **5-phenyldodecane** by gradually introducing the non-deuterated compound into the culture medium over several weeks.
- Incubation:

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- In a series of sterile bioreactors, add a defined volume of the acclimated microbial culture in a suitable growth medium.
- Spike the experimental bioreactors with a known concentration of deuterated **5-phenyldodecane** (e.g., 10 mg/L).
- Prepare control bioreactors: one with the microbial culture and non-deuterated **5-phenyldodecane**, and a sterile control with deuterated **5-phenyldodecane** but no microbial culture.
- Incubate all bioreactors under aerobic conditions at a constant temperature (e.g., 25°C) with shaking.

- Sampling:
  - Collect samples from each bioreactor at regular time intervals (e.g., 0, 6, 12, 24, 48, 72 hours).
  - Quench metabolic activity immediately upon sampling (e.g., by adding a solvent or flash freezing).
- Sample Preparation (Liquid-Liquid Extraction):
  - To each sample, add a suitable organic solvent (e.g., hexane or dichloromethane).
  - Vortex vigorously to extract the analytes into the organic phase.
  - Separate the organic layer and concentrate it under a gentle stream of nitrogen.
- GC-MS Analysis:
  - Reconstitute the dried extract in a small volume of a suitable solvent.
  - Analyze the samples using a GC-MS system.
  - Monitor for the parent deuterated **5-phenyldodecane** and potential deuterated metabolites.

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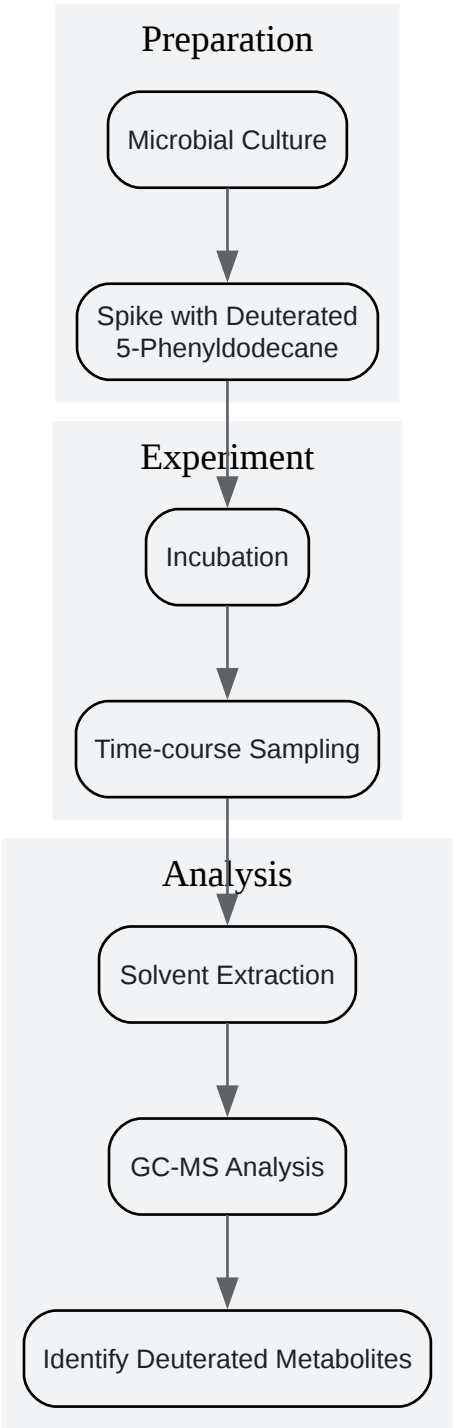
Data Presentation

Table 1: Hypothetical GC-MS Data for Biodegradation Study

Compound	Retention Time (min)	m/z (Non-Deuterated)	m/z (Deuterated, e.g., d5)
5-Phenyldodecane	15.2	246, 105, 91	251, 110, 96
Phenylacetic acid	8.5	136, 91	141, 96
Benzoic acid	7.1	122, 105, 77	127, 110, 82

Visualization

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Caption: Experimental workflow for a microbial biodegradation study.

Application 2: Environmental Fate Analysis

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The environmental fate of contaminants is of significant interest. Deuterated **5-phenyldodecane** can be used as a tracer to study its partitioning into different environmental matrices and its persistence.[7][8][9][11]

Experimental Protocol: Soil Sorption and Degradation Study

This protocol describes a laboratory experiment to assess the sorption and degradation of **5-phenyldodecane** in soil.

- Soil Preparation:
  - Collect a representative soil sample.
  - Sieve the soil to remove large debris and homogenize.
  - Characterize the soil properties (e.g., pH, organic carbon content, texture).
- Spiking:
  - Weigh a known amount of soil into multiple microcosms (e.g., glass jars).
  - Prepare a stock solution of deuterated **5-phenyldodecane** in a volatile solvent (e.g., acetone).
  - Spike the soil in each microcosm with the deuterated compound, ensuring even distribution.
  - Allow the solvent to evaporate completely.
- Incubation:
  - Adjust the moisture content of the soil to a desired level (e.g., 60% of water holding capacity).
  - Incubate the microcosms in the dark at a constant temperature.

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- Include sterile control microcosms (e.g., by autoclaving the soil before spiking) to differentiate between biotic and abiotic degradation.

- Sampling and Extraction:
  - At specified time points, sacrifice replicate microcosms.
  - Extract the soil using an appropriate solvent system (e.g., using pressurized solvent extraction).
  - Concentrate the extract.

- Analysis:
  - Analyze the extracts by GC-MS or LC-MS/MS to quantify the remaining deuterated **5-phenyldodecane**.

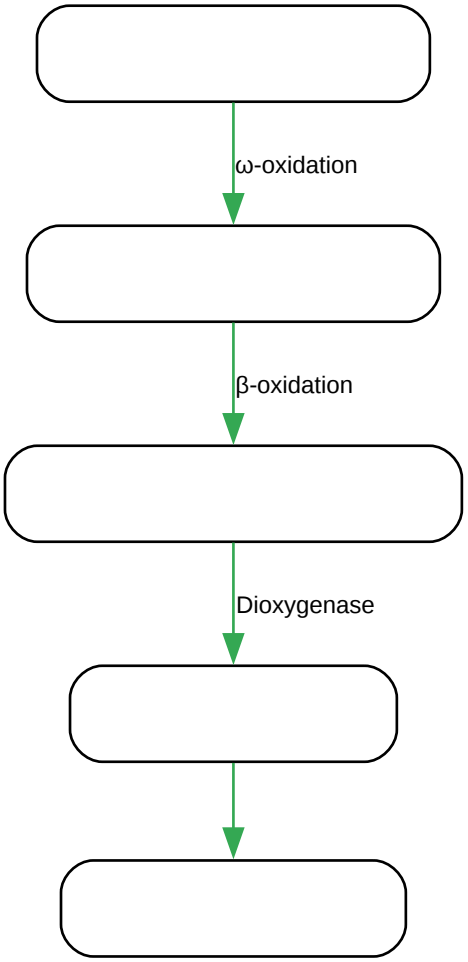
Data Presentation

Table 2: Hypothetical Degradation Data in Soil

Time (days)	Concentration in Non-Sterile Soil (ng/g)	Concentration in Sterile Soil (ng/g)
0	100.0	100.0
7	65.2	98.5
14	42.1	97.1
28	18.9	95.8
56	5.3	94.2

Visualization

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Caption: Proposed aerobic biodegradation pathway of **5-phenyldodecane**.

Application 3: Quantitative Analysis as an Internal Standard

Deuterated **5-phenyldodecane** is an excellent internal standard for the quantification of **5-phenyldodecane** in complex samples.[1][2][3] Since it has nearly identical chemical and physical properties to the non-deuterated analyte, it co-elutes during chromatography and experiences similar extraction recovery and ionization efficiency.[3] This compensates for variations in sample preparation and instrument response, leading to highly accurate and precise measurements.[1][2]

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Experimental Protocol: Quantification in Water Samples by GC-MS

- Sample Collection:
  - Collect water samples in pre-cleaned amber glass bottles.
  - Store the samples at 4°C until analysis.
- Internal Standard Spiking:
  - To a known volume of the water sample, add a precise amount of deuterated **5-phenyldodecane** solution to achieve a known concentration.
- Solid-Phase Extraction (SPE):
  - Condition an SPE cartridge (e.g., C18) with appropriate solvents.
  - Pass the spiked water sample through the cartridge.
  - Wash the cartridge to remove interferences.
  - Elute the analyte and internal standard with a suitable organic solvent.
- Concentration and Analysis:
  - Concentrate the eluate.
  - Analyze by GC-MS in selected ion monitoring (SIM) mode.
- Quantification:
  - Create a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for a series of standards.
  - Calculate the concentration of **5-phenyldodecane** in the sample using the response ratio from the sample and the calibration curve.

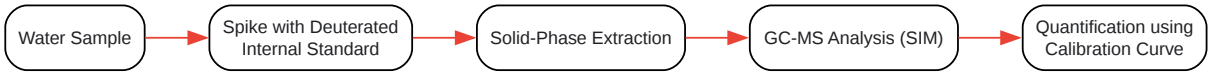
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Data Presentation

Table 3: GC-MS (SIM) Parameters for Quantification

Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
5-Phenyldodecane	105	91	246
Deuterated 5-Phenyldodecane (d5)	110	96	251

Visualization



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Caption: Workflow for quantitative analysis using an internal standard.

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References

- 1. texilajournal.com [texilajournal.com]
- 2. resolvemass.ca [resolvemass.ca]
- 3. Deuterated internal standards and bioanalysis by AptoChem [aptochem.com]
- 4. Deuterium- and Tritium-Labelled Compounds: Applications in the Life Sciences - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The microbial degradation of phenylalkanes. 2-Phenylbutane, 3-phenylpentane, 3-phenyldodecane and 4-phenylheptane - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]

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- 7. Fate and effects of linear alkylbenzene sulphonates (LAS) in the terrestrial environment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Fate of linear alkylbenzene sulfonate in the environment | Environmental Toxicology and Chemistry | Oxford Academic [academic.oup.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]

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